

# Ethyl p-Tolylacetate (CAS 14062-19-2): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ethyl p-tolylacetate

Cat. No.: B081175

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This technical guide provides an in-depth overview of **Ethyl p-tolylacetate** (CAS 14062-19-2), a versatile ester with applications in organic synthesis, fragrance development, and as a potential intermediate in the pharmaceutical industry. This document details its chemical and physical properties, provides a comprehensive experimental protocol for its synthesis and purification, and presents its characteristic spectral data.

## Chemical and Physical Properties

**Ethyl p-tolylacetate** is a colorless liquid with a sweet, floral, and fruity odor.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	14062-19-2	[2]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[2]
Molecular Weight	178.23 g/mol	[2]
Boiling Point	116-118 °C at 13 mmHg	[1]
Density	1.008 g/mL at 25 °C	[1]
Refractive Index (n <sub>20/D</sub> )	1.496	[1]
Flash Point	109 °C (228.2 °F) - closed cup	[3]
Appearance	Colorless to slightly yellow liquid	[4]
Solubility	Insoluble in water; soluble in organic solvents.	
Synonyms	Ethyl 2-(p-tolyl)acetate, 4-Methylphenylacetic acid ethyl ester, p-Tolylacetic acid ethyl ester	[2]

## Synthesis of Ethyl p-Tolylacetate via Fischer Esterification

The most common and efficient method for the synthesis of **Ethyl p-tolylacetate** is the Fischer esterification of p-toluic acid with ethanol, using a strong acid catalyst such as sulfuric acid.[5][6] This reversible reaction is driven towards the formation of the ester by using an excess of the alcohol and/or by removing the water formed during the reaction.[5][6]

## Experimental Protocol

Materials:

- p-Toluic acid

- Absolute ethanol
- Concentrated sulfuric acid
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

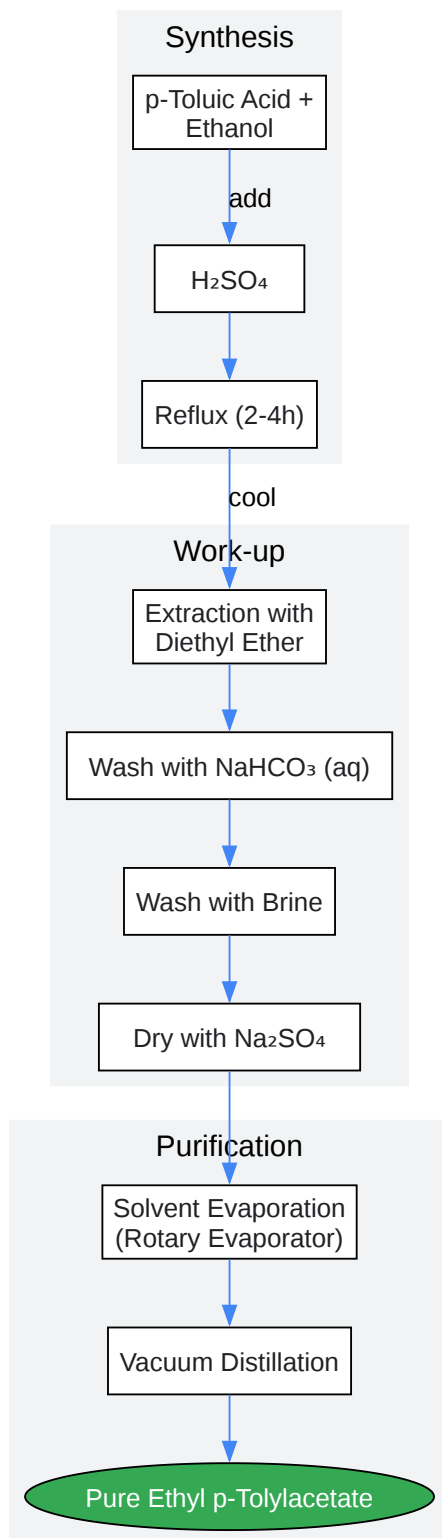
Procedure:

- **Reaction Setup:** In a round-bottom flask, combine p-toluic acid and an excess of absolute ethanol (typically 3-5 molar equivalents).
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours.<sup>[5]</sup> The progress of the reaction can be monitored by thin-layer chromatography (TLC).

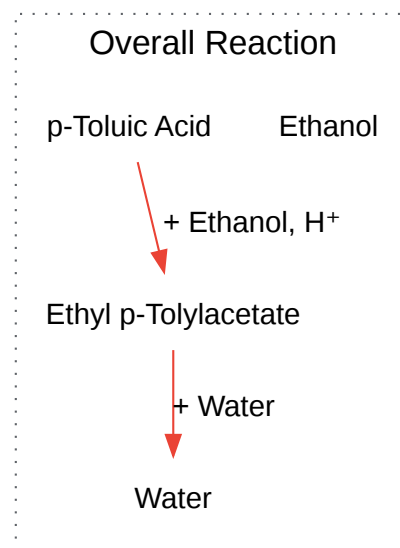
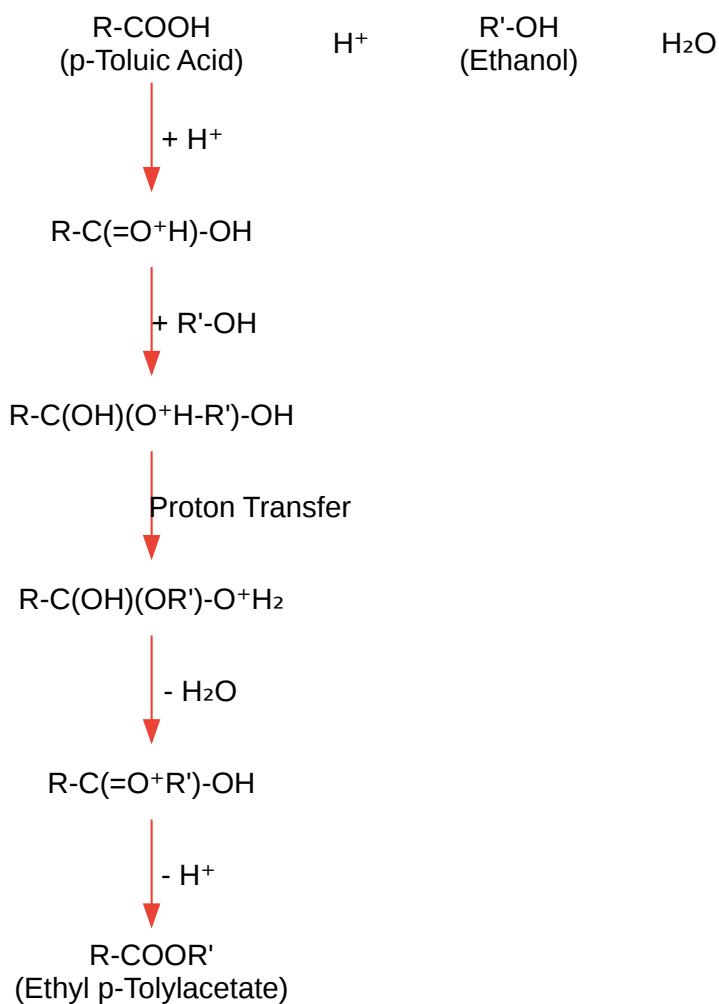
- Work-up:
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Add water and a suitable organic solvent for extraction, such as diethyl ether.
  - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid), and finally with brine.<sup>[7]</sup>
  - Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Remove the solvent using a rotary evaporator.
  - The crude ester can be further purified by vacuum distillation to obtain the final product.<sup>[8]</sup>

Below is a diagram illustrating the general workflow for the synthesis and purification of **Ethyl p-tolylacetate**.

## Synthesis and Purification Workflow of Ethyl p-Tolylacetate



## Fischer Esterification Mechanism



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